

ASP-4058 hydrochloride solubility in DMSO and other solvents

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: ASP-4058 hydrochloride

Cat. No.: B1667636 Get Quote

Application Notes and Protocols for ASP-4058 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Abstract

ASP-4058 hydrochloride is a potent and selective agonist of the Sphingosine-1-Phosphate (S1P) receptors 1 and 5 (S1P1 and S1P5)[1][2][3]. As a key modulator of the S1P signaling pathway, it holds significant therapeutic potential, particularly in the context of autoimmune diseases such as multiple sclerosis[1][2][3]. This document provides detailed information on the solubility of **ASP-4058 hydrochloride** in various solvents and protocols for its preparation, intended to support researchers in their in vitro and in vivo studies.

Chemical Properties



Property	Value	
CAS Number	952510-14-4	
Molecular Formula	C19H13ClF6N4O2	
Molecular Weight	478.78 g/mol	
Appearance	Solid powder	
Mechanism of Action	Selective agonist of S1P receptors 1 and 5	

Solubility Data

The solubility of **ASP-4058 hydrochloride** is a critical factor for the design and reproducibility of experiments. Below is a summary of its solubility in common laboratory solvents.

Solvent	Concentration	Temperature	Notes
DMSO	≥ 50 mg/mL (≥ 104.43 mM)	Room Temperature	The saturation point has not been determined.
Water	Data not available	-	Experimental determination is recommended.
Ethanol	Data not available	-	Experimental determination is recommended.
PBS (pH 7.4)	Data not available	-	Experimental determination is recommended.

Note: Due to the limited availability of public data on the solubility of **ASP-4058 hydrochloride** in aqueous solutions, it is highly recommended to perform solubility tests prior to the preparation of stock solutions for aqueous-based assays.



Preparation of Stock Solutions High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **ASP-4058 hydrochloride** in Dimethyl Sulfoxide (DMSO).

Materials:

- ASP-4058 hydrochloride powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipette

Protocol:

- Equilibrate the ASP-4058 hydrochloride powder to room temperature before opening the vial to prevent moisture condensation.
- Weigh the desired amount of ASP-4058 hydrochloride powder using an analytical balance.
- Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution, add 208.86 μL of DMSO to 1 mg of ASP-4058 hydrochloride).
- Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming (e.g., 37°C) may be applied to aid dissolution, but the stability of the compound under these conditions should be considered.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C for long-term storage.

Preparation of Aqueous Working Solutions



Directly dissolving **ASP-4058 hydrochloride** in aqueous buffers may be challenging. Therefore, a common practice is to dilute a high-concentration DMSO stock solution into the aqueous experimental medium.

Protocol:

- Thaw a vial of the ASP-4058 hydrochloride DMSO stock solution.
- Serially dilute the stock solution with the desired aqueous buffer (e.g., cell culture medium, PBS) to the final working concentration.
- Important: Ensure that the final concentration of DMSO in the experimental medium is kept low (typically <0.5%) to avoid solvent-induced artifacts. A vehicle control containing the same final concentration of DMSO should always be included in experiments.
- Mix the working solution thoroughly by gentle vortexing or inversion.

Protocols for In Vivo Formulations

For animal studies, specific formulations are required to ensure bioavailability and minimize toxicity. Below are examples of formulations that have been used for ASP-4058.

Formulation with PEG300, Tween-80, and Saline

This formulation is suitable for oral administration and results in a clear solution.

Materials:

- ASP-4058 hydrochloride DMSO stock solution (e.g., 12.5 mg/mL)
- PEG300
- Tween-80
- Saline (0.9% NaCl)

Protocol:



- In a sterile tube, add 100 μL of the 12.5 mg/mL ASP-4058 hydrochloride DMSO stock solution.
- Add 400 μL of PEG300 and mix thoroughly.
- Add 50 μL of Tween-80 and mix until the solution is homogeneous.
- Add 450 μL of saline to bring the final volume to 1 mL. Mix well.
- This will result in a 1.25 mg/mL solution of ASP-4058 hydrochloride.

Formulation with Corn Oil

This formulation is also suitable for oral administration.

Materials:

- ASP-4058 hydrochloride DMSO stock solution (e.g., 12.5 mg/mL)
- Corn oil

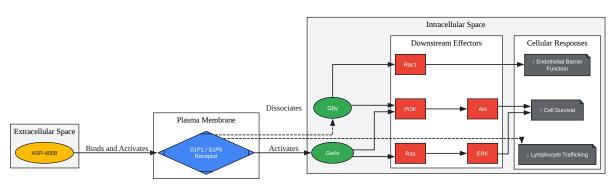
Protocol:

- In a sterile tube, add 100 μL of the 12.5 mg/mL ASP-4058 hydrochloride DMSO stock solution.
- Add 900 μL of corn oil.
- Mix thoroughly until a clear solution is obtained.
- This will result in a ≥ 1.25 mg/mL solution of ASP-4058 hydrochloride.

Signaling Pathway

ASP-4058 hydrochloride is a selective agonist for S1P1 and S1P5 receptors, which are G protein-coupled receptors (GPCRs). Upon binding, it activates downstream signaling cascades that are crucial for various cellular processes, including lymphocyte trafficking, endothelial barrier function, and neuroprotection.





Internalization leads to

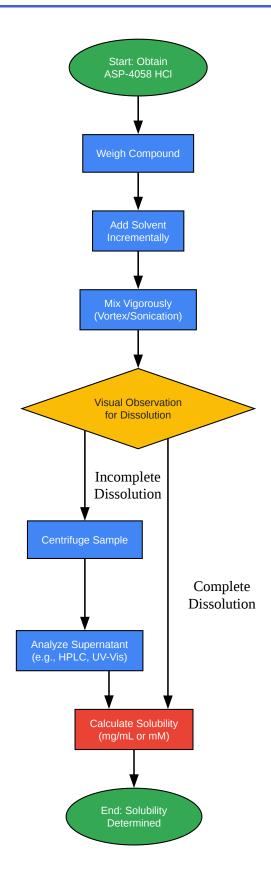
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Caption: S1P1/5 Signaling Pathway Activated by ASP-4058.

Experimental Workflow: Solubility Assessment

The following diagram outlines a general workflow for determining the solubility of a compound like **ASP-4058 hydrochloride** in a new solvent.





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Caption: Experimental Workflow for Solubility Determination.



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- To cite this document: BenchChem. [ASP-4058 hydrochloride solubility in DMSO and other solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667636#asp-4058-hydrochloride-solubility-in-dmsoand-other-solvents]

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